

A Comparative Guide to PBDTTT-EFT Based Solar Cell Performance

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Compound of Interest

Compound Name: *Pbdttt-eft*
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This guide provides an objective comparison of the performance of **PBDTTT-EFT** (also known as PTB7-Th) based organic solar cells with alternative donor polymers. The data presented is supported by experimental findings from peer-reviewed literature, offering a benchmark for efficiency and operational lifetime.

Performance Benchmarking: Efficiency and Lifetime

The following tables summarize the key performance metrics for **PBDTTT-EFT** and two common alternative donor polymers: PBDB-T and PCDTBT. These polymers are often blended with fullerene or non-fullerene acceptors to form the active layer of the solar cell.

Table 1: Solar Cell Efficiency Parameters

Donor Polymer	Acceptor	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)
PBDTTT-EFT	PC71BM	9.43[1]	0.80[1]	17.6[1]	67[1]
PBDTTT-EFT	PC71BM	9.5[2]	0.79[2]	18.1[2]	66[2]
PBDTTT-EFT	Bis-PDI-T-EG	5.3[3][4]	-	-	~50-60[3]
PBDB-T	PC71BM	4.49[5]	-	10.22[5]	-
PBDB-T	ITIC-Th	>12[4]	-	-	-
PBDB-T	Bis-PDI-T-EG	3.0[3][4]	-	-	~50-60[3]
PCDTBT	PC70BM	-	-	-	-

Table 2: Solar Cell Lifetime Data

Donor Polymer	Acceptor	Lifetime Metric	Testing Conditions
PBDTTT-EFT	PC71BM	>60% PCE loss after 24h[6]	Simulated AM1.5 illumination[6]
PTB7-Th (PBDTTT-EFT)	IEICO-4F	Extrapolated T80 of >20 years[7]	Continuous 1 sun illumination equivalent[7]
PCDTBT	PC71BM	TS80 of up to 6200 hours (post burn-in of 450h)[8]	Outdoor, real-world conditions[8]
PCDTBT	PC70BM	Projected T80 of 14,500 hours	Continuous illumination from a solar simulator

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in this guide, providing a framework for reproducible research.

Solar Cell Fabrication (Inverted Architecture)

A common method for fabricating **PBDTTT-EFT**:PC71BM based inverted solar cells involves the following steps^[1]:

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone.
- **Electron Transport Layer (ETL) Deposition:** A layer of zinc oxide (ZnO) nanoparticles dispersed in a solvent is spin-coated onto the cleaned ITO substrate, followed by annealing.
- **Active Layer Deposition:** A blend of **PBDTTT-EFT** and PC71BM in a solvent like chlorobenzene, often with an additive such as 1,8-diiodooctane (DIO), is spin-coated on top of the ETL in an inert atmosphere (e.g., a nitrogen-filled glovebox). The film is then dried.
- **Hole Transport Layer (HTL) Deposition:** A solution of a hole-transporting material, such as molybdenum oxide (MoOx), is deposited on the active layer.
- **Electrode Evaporation:** A top electrode, typically silver (Ag) or aluminum (Al), is thermally evaporated onto the HTL under high vacuum.

Device Performance Characterization

The power conversion efficiency of the solar cells is determined by measuring their current density-voltage (J-V) characteristics under simulated sunlight:

- **Illumination:** A solar simulator with a light intensity of 100 mW/cm² and an AM1.5G spectrum is used.
- **J-V Measurement:** The current density and voltage are measured using a source meter.

- **Parameter Extraction:** The key parameters—PCE, Voc, Jsc, and FF—are extracted from the J-V curve.

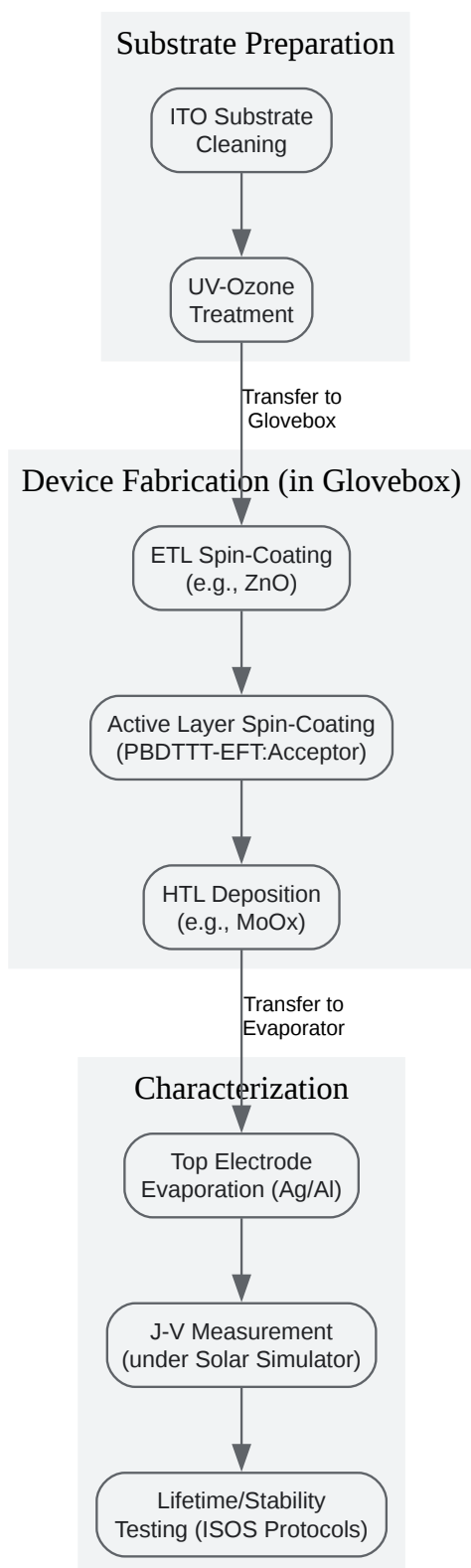
Lifetime and Stability Testing

The operational lifetime of organic solar cells is evaluated using standardized protocols, such as those developed by the International Summit on Organic Photovoltaic Stability (ISOS)[9][10][11]. These protocols define various stress conditions to simulate real-world operation and storage.

- **ISOS-L (Light Soaking):** Devices are exposed to continuous illumination (e.g., 1 sun equivalent) at a controlled temperature. The performance parameters are monitored over time to determine metrics like T80 (the time it takes for the PCE to drop to 80% of its initial value)[9][11].
- **ISOS-D (Dark Storage):** Devices are stored in the dark under controlled temperature and humidity to assess their shelf life[9][11].
- **ISOS-O (Outdoor):** Devices are tested under real-world outdoor conditions, with performance monitored over extended periods[9][10].

Visualizing the Process: Experimental Workflow

The following diagram illustrates the typical workflow for the fabrication and characterization of **PBDTTT-EFT** based organic solar cells.



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Caption: Workflow for organic solar cell fabrication and testing.

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